

Essential Safety and Operational Guide for Handling Ono 1082

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Compound of Interest

Compound Name: Ono 1082

Cat. No.: B1677304

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Disclaimer: No specific Safety Data Sheet (SDS) for **Ono 1082** was found. The following safety and handling information is based on the properties of Prostaglandin E1 (PGE1), of which **Ono 1082** is a derivative, and general laboratory safety practices. This guidance is a surrogate and should be supplemented with a substance-specific risk assessment before handling.

Ono 1082 is a derivative of Prostaglandin E1 (PGE1) and is known to increase cyclic AMP (cAMP) levels in hepatocytes.^[1] As with any research chemical, caution and strict adherence to safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.

Personal Protective Equipment (PPE) and Handling

Given that **Ono 1082** is a prostaglandin analog, it may be irritating to the mucous membranes, respiratory tract, and skin. The toxicological properties of **Ono 1082** have not been thoroughly investigated.^[2] Therefore, a comprehensive approach to personal protection is essential.

Recommended Personal Protective Equipment:

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.	To prevent contact with eyes, which can cause irritation.
Skin Protection	Wear impervious, chemical-resistant gloves (e.g., nitrile rubber). A lab coat or disposable coveralls should be worn to prevent skin contact.	To avoid skin absorption and potential irritation.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If exposure limits are exceeded or irritation is experienced, a full-face respirator may be necessary.	To prevent inhalation of any aerosols or fine particles, which may be harmful.

Handling Procedures:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by ensuring it is clean and uncluttered. Have spill control materials readily available.
- **During Use:** Avoid direct contact with the substance. Do not eat, drink, or smoke in the handling area.^[3] Wash hands thoroughly after handling.^[3]
- **Storage:** Keep the container tightly closed and store in a cool, dry, and well-ventilated place. ^[4] Prostaglandin E1 is sensitive to light and should be stored accordingly.

Emergency Procedures

In the event of accidental exposure, immediate action is critical.

Exposure Type	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water, provided the person is conscious. Seek immediate medical attention.

Spill and Disposal Plan

Spill Containment:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material (e.g., vermiculite, dry sand) and place it in a suitable, sealed container for disposal.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Disposal:

- Dispose of waste material in accordance with local, regional, and national regulations. Do not allow the substance to enter drains or waterways.

Experimental Protocol: In Vitro Hepatocyte cAMP Assay

This protocol outlines a general procedure to assess the effect of **Ono 1082** on cAMP levels in primary hepatocytes.

Materials:

- Primary hepatocytes
- Cell culture medium (e.g., DMEM)
- **Ono 1082**
- Phosphate-Buffered Saline (PBS)
- Cell lysis buffer
- cAMP ELISA Kit

Procedure:

- **Cell Culture:** Plate primary hepatocytes in a suitable multi-well plate and culture until they reach the desired confluence.
- **Treatment:** Prepare a stock solution of **Ono 1082** in a suitable solvent (e.g., DMSO) and dilute it to the desired final concentrations in the cell culture medium. Remove the existing medium from the cells and replace it with the medium containing different concentrations of **Ono 1082** or a vehicle control.
- **Incubation:** Incubate the cells for a predetermined period to allow for the stimulation of cAMP production.
- **Cell Lysis:** After incubation, wash the cells with cold PBS and then add cell lysis buffer to each well.

- cAMP Measurement: Collect the cell lysates and measure the cAMP concentration using a competitive ELISA kit according to the manufacturer's instructions.
- Data Analysis: Determine the concentration of cAMP in each sample by comparing the absorbance to a standard curve. Analyze the dose-response relationship of **Ono 1082** on cAMP levels.

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